

A Comparative Guide to the Quantum Yield of Far-Red Fluorescent Dyes

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Compound of Interest

Compound Name: AF647-NHS ester *tri*TEA

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For researchers, scientists, and drug development professionals, the selection of an appropriate fluorescent dye is paramount for the success of imaging and assay development. In the far-red spectrum, which offers advantages of reduced autofluorescence and deeper tissue penetration, the quantum yield (Φ) is a critical performance metric, directly impacting signal brightness and sensitivity. This guide provides an objective comparison of the quantum yields of commonly used far-red fluorescent dyes, supported by experimental data and detailed protocols.

Quantitative Comparison of Far-Red Fluorescent Dyes

The following table summarizes the quantum yields of various commercially available far-red fluorescent dyes and proteins. These values have been compiled from various sources and are typically measured in aqueous buffers such as phosphate-buffered saline (PBS). It is important to note that the quantum yield can be influenced by environmental factors such as solvent polarity, pH, and conjugation to biomolecules.

Dye/Protein Family	Specific Dye/Protein	Excitation Max (nm)	Emission Max (nm)	Quantum Yield (Φ)
Cyanine Dyes	Cy5	649	667	0.27[1][2]
Cy5.5	675	694	0.23	
Cy7	750	773	0.12	
Alexa Fluor Dyes	Alexa Fluor 647	650	665	0.33[3][4]
Alexa Fluor 660	663	690	0.37[5]	
Alexa Fluor 680	679	702	0.36[5]	
Alexa Fluor 700	702	723	0.25[5]	
Alexa Fluor 750	749	775	0.12[5]	
ATTO Dyes	ATTO 647N	644	669	0.65[6][7]
ATTO 655	663	684	0.30	
ATTO 680	680	700	0.30	
ATTO 700	700	719	0.25	
Far-Red Fluorescent Proteins	mRFP1	584	607	~0.25
mCherry	587	610	0.22[8]	
mRaspberry	598	625	0.15[8]	
mPlum	590	649	0.10[9][8]	
E2-Crimson	611	646	0.23[8]	
eqFP670	605	670	~0.05[10]	
mGrape3	608	637	~0.05[10]	

Experimental Protocol for Determining Fluorescence Quantum Yield

The following is a detailed protocol for the relative measurement of fluorescence quantum yield, a common and accessible method. This protocol involves comparing the fluorescence of a sample with an unknown quantum yield to a standard with a known quantum yield.

Materials:

- Spectrofluorometer
- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)
- Volumetric flasks and pipettes
- Spectroscopic grade solvent
- Standard fluorescent dye with a known quantum yield in the far-red region (e.g., Alexa Fluor 647 in PBS, $\Phi = 0.33$)
- Sample of the far-red fluorescent dye with unknown quantum yield

Procedure:

- Preparation of Stock Solutions: Prepare stock solutions of both the standard and the sample dye in the chosen spectroscopic grade solvent.
- Preparation of a Dilution Series: From the stock solutions, prepare a series of dilutions for both the standard and the sample. The concentrations should be adjusted to have absorbances in the range of 0.02 to 0.1 at the excitation wavelength to minimize inner filter effects.
- Absorbance Measurement:
 - Set the excitation wavelength on the UV-Vis spectrophotometer.

- Measure the absorbance of each dilution of the standard and the sample at the chosen excitation wavelength.
- Measure the absorbance of a solvent blank for background correction.
- Fluorescence Measurement:
 - Set the excitation wavelength on the spectrofluorometer.
 - Measure the fluorescence emission spectrum for each dilution of the standard and the sample. The emission range should cover the entire fluorescence band.
 - Ensure that the excitation and emission slit widths are kept constant for all measurements.
 - Measure the fluorescence of the solvent blank for background correction.
- Data Analysis:
 - Correct the fluorescence spectra for the instrument's spectral response.
 - Integrate the area under each corrected emission spectrum to obtain the integrated fluorescence intensity.
 - Plot the integrated fluorescence intensity versus the absorbance for both the standard and the sample.
 - Perform a linear regression for both datasets. The slope of each line is the gradient (Grad).
- Quantum Yield Calculation: The quantum yield of the sample (Φ_X) is calculated using the following equation:

$$\Phi_X = \Phi_{ST} * (\text{Grad}_X / \text{Grad}_{ST}) * (\eta_{X2} / \eta_{ST2})$$

Where:

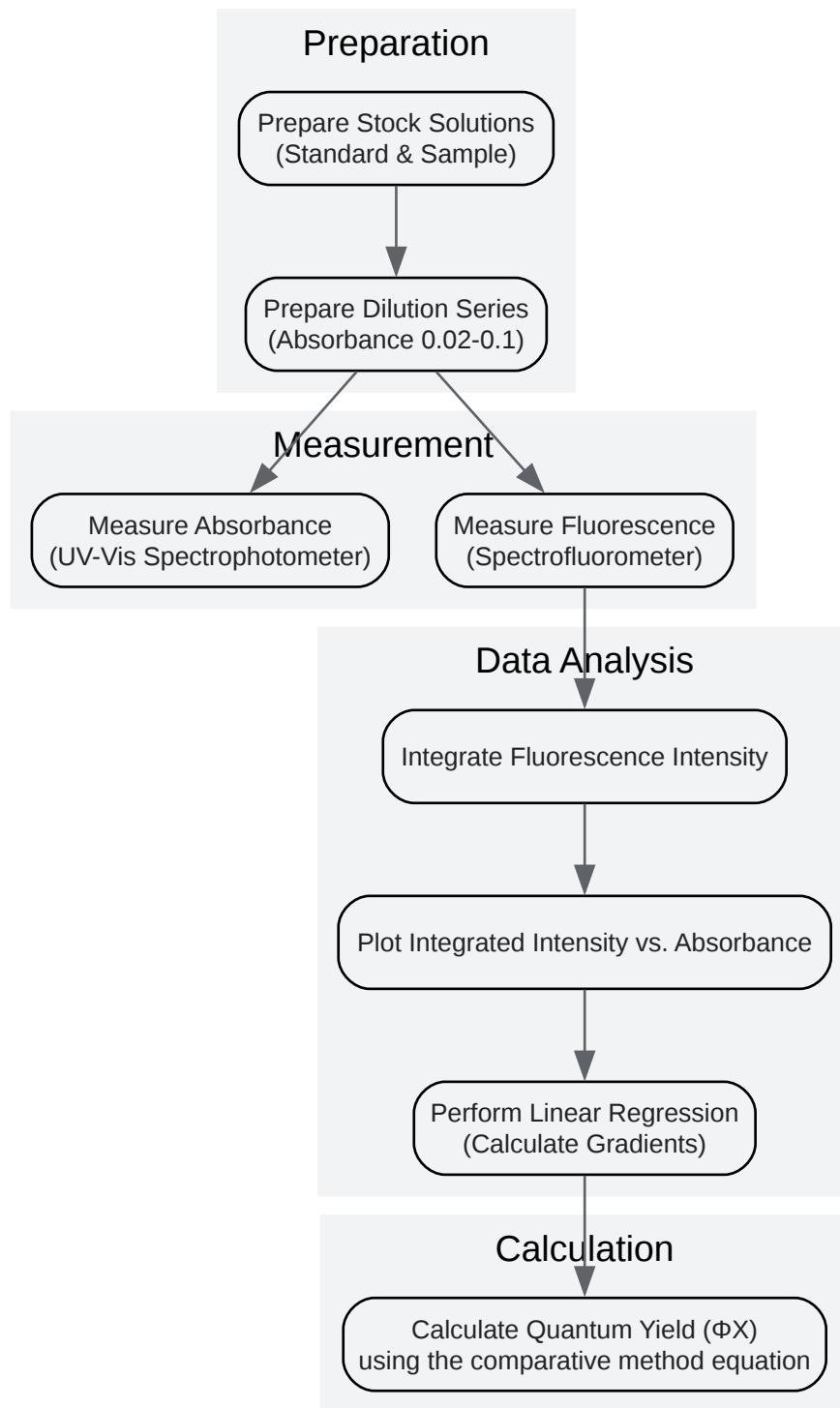
- Φ_{ST} is the quantum yield of the standard.

- GradX and GradST are the gradients from the plots of integrated fluorescence intensity versus absorbance for the sample and the standard, respectively.
- ηX and ηST are the refractive indices of the sample and standard solutions, respectively (if the same solvent is used, this term is 1).

Visualizations

Experimental Workflow for Relative Quantum Yield Measurement

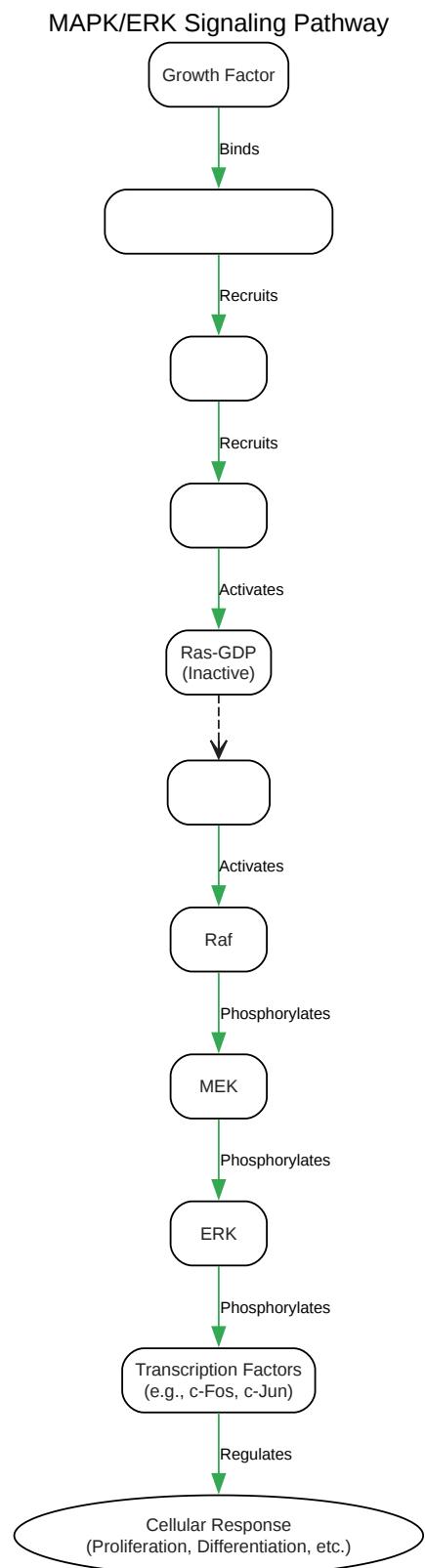
Experimental Workflow for Relative Quantum Yield Measurement

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Caption: A flowchart of the experimental steps for determining the relative quantum yield of a fluorescent dye.

Mitogen-Activated Protein Kinase (MAPK/ERK) Signaling Pathway

Far-red fluorescent proteins and dyes are extensively used to visualize and quantify the activity of signaling pathways in living cells. The MAPK/ERK pathway is a crucial signaling cascade that regulates cell proliferation, differentiation, and survival. Fluorescent biosensors, often based on Förster Resonance Energy Transfer (FRET) or protein translocation, allow for real-time monitoring of kinase activity within this pathway.



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